

# Comparing the dyeing efficiency of Disperse Orange 30 and Disperse Red 167

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Orange 30

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A Comparative Analysis of Dyeing Efficiency: **Disperse Orange 30** vs. Disperse Red 167

This guide provides a detailed comparison of the dyeing performance of two widely used disperse dyes, C.I. **Disperse Orange 30** and C.I. Disperse Red 167. Aimed at researchers and professionals in the textile and material science fields, this document synthesizes key data on their chemical properties, dyeing efficiency, and fastness characteristics, supported by established experimental protocols.

## Physicochemical Properties

**Disperse Orange 30** and Disperse Red 167 are both monoazo disperse dyes, but they differ in their molecular structure and weight, which influences their dyeing characteristics, such as solubility and sublimation fastness.

Property	C.I. Disperse Orange 30	C.I. Disperse Red 167
C.I. Name	Disperse Orange 30[1]	Disperse Red 167[2]
CAS Number	12223-23-3 / 5261-31-4[1]	61968-52-3 / 26850-12-4[2]
Molecular Structure	Single Azo Class[1]	Single Azo Class[2]
Molecular Formula	C <sub>19</sub> H <sub>17</sub> Cl <sub>2</sub> N <sub>5</sub> O <sub>4</sub> [1]	C <sub>23</sub> H <sub>26</sub> ClN <sub>5</sub> O <sub>7</sub> [2][3]
Molecular Weight	450.27 g/mol [1]	519.93 g/mol [2][3]
Appearance	Orange/Brown Powder[1]	Deep Red Powder[2][4]
Optimal Dyeing pH	4.0 - 7.0[1]	4.0 - 5.0[2][5]

## Dyeing Efficiency and Color Yield

The dyeing efficiency of disperse dyes on polyester is commonly evaluated by the color strength (K/S value), which indicates the depth of shade achieved on the fabric. While direct comparative data for conventional aqueous dyeing is sparse, studies on supercritical carbon dioxide (scCO<sub>2</sub>) dyeing—a waterless dyeing technique—provide valuable insights into their performance. Research shows that the K/S value curves for both dyes are suitable for building color-matching systems, indicating predictable and reproducible dyeing behavior.[6]

The K/S values are concentration-dependent. A study establishing a color matching database for scCO<sub>2</sub> dyeing demonstrated parallel K/S value curves for both **Disperse Orange 30** and Disperse Red 167, which is indicative of good compatibility when used together for trichromatic dyeing.[6][7]

## Fastness Properties

Fastness properties are critical indicators of a dye's performance, measuring the resistance of the color to various environmental factors. Both dyes exhibit good to excellent fastness properties on polyester, making them suitable for a wide range of applications.

Fastness Property	Test Standard (Typical)	C.I. Disperse Orange 30	C.I. Disperse Red 167
Light Fastness	AATCC 16 / ISO 105-B02	6[8]	7-8[5]
Washing Fastness	AATCC 61 / ISO 105-C06	5[8]	5[5]
Sublimation Fastness	AATCC 117 / ISO 105-P01	5 (at 180°C)[8][9]	5 (Dry Heat)[5]
Rubbing Fastness	AATCC 8 / ISO 105-X12	5[8]	Not specified
Perspiration Fastness	AATCC 15 / ISO 105-E04	4-5[1]	5[5]

Note: Fastness grades are typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

## Experimental Protocols

The following sections detail a standard methodology for applying these disperse dyes to polyester fabric and subsequently testing their performance.

### High-Temperature Exhaust Dyeing Protocol

This method is standard for dyeing polyester with disperse dyes, as temperatures above the glass transition temperature of polyester (~80-100°C) are required to open the fiber structure for dye penetration.[10][11]

Materials and Reagents:

- Polyester fabric (scoured and pre-treated)
- **Disperse Orange 30** or Disperse Red 167
- Dispersing agent (e.g., anionic/non-ionic blend)

- Acetic acid (to control pH)
- Sodium hydrosulfite and Sodium hydroxide (for reduction clearing)
- High-temperature, high-pressure dyeing apparatus

#### Procedure:

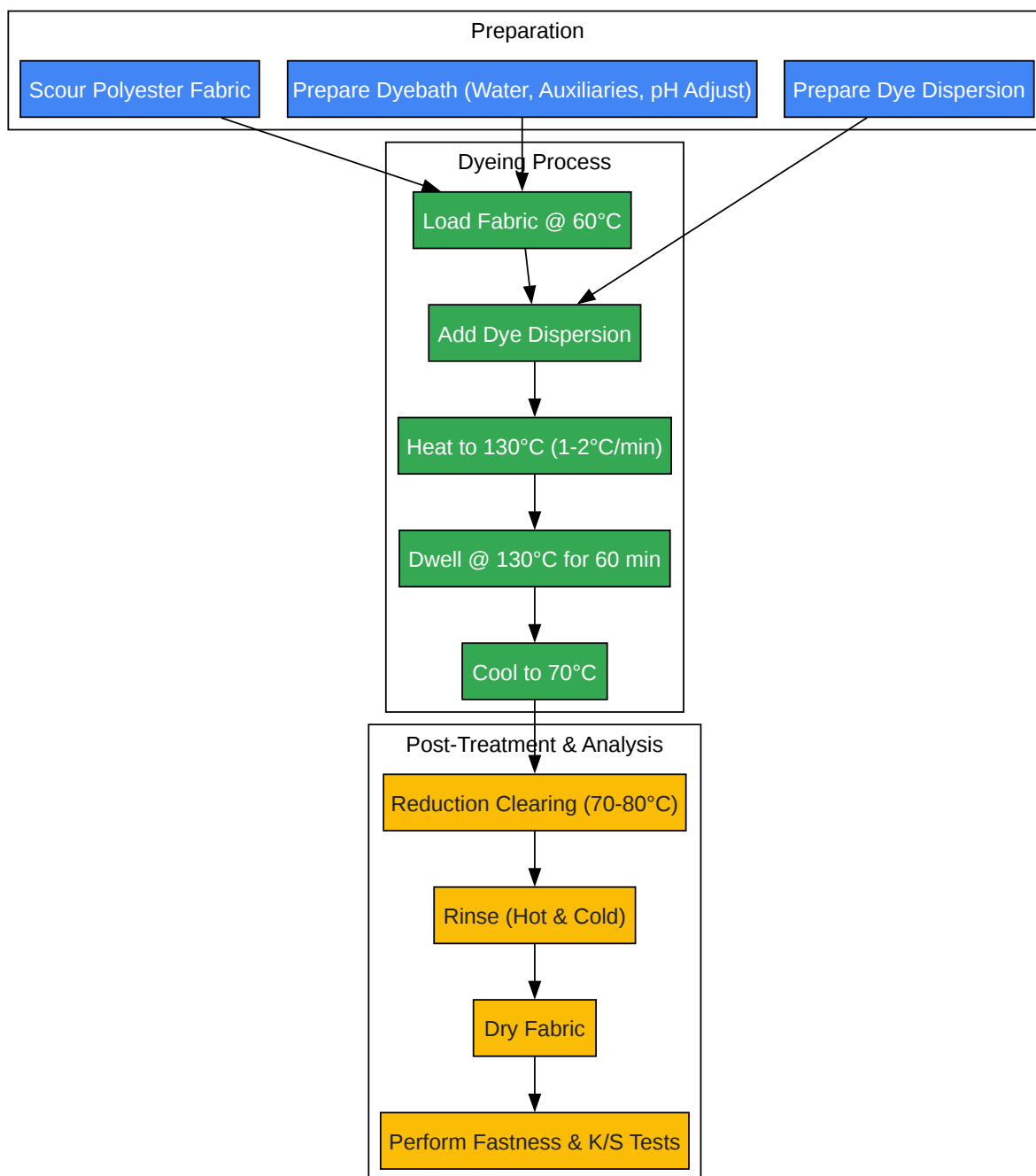
- Dye Dispersion Preparation: Create a smooth, lump-free paste by mixing the required amount of disperse dye with an equal amount of dispersing agent and a small volume of cold water. Dilute this paste with warm water (40-50°C).[\[11\]](#)
- Dyebath Setup: Set the dyebath with water at a liquor ratio of 10:1 to 20:1. Add the dispersing agent and adjust the pH to the desired range (e.g., 4.5-5.5) using acetic acid.[\[10\]](#)
- Dyeing Cycle:
  - Load the polyester fabric into the dyebath at approximately 60°C and run for 10-15 minutes for even wetting.[\[11\]](#)[\[12\]](#)
  - Add the prepared dye dispersion to the bath.
  - Raise the temperature from 60°C to 130°C at a rate of 1-2°C per minute.[\[12\]](#)
  - Hold the temperature at 130°C for 45-60 minutes to allow for dye diffusion and fixation.[\[10\]](#)  
[\[12\]](#)
  - Cool the dyebath down to 70-80°C at a rate of approximately 2°C per minute.[\[11\]](#) Drain the bath.
- Reduction Clearing: To remove unfixed surface dye and improve wash fastness, perform a reduction clearing.[\[10\]](#)[\[11\]](#) Prepare a new bath at 50°C containing sodium hydroxide (2 g/L) and sodium hydrosulfite (2 g/L). Raise the temperature to 70-80°C and treat the fabric for 15-20 minutes.[\[11\]](#)
- Final Rinsing: Drain the reduction clearing bath, rinse the fabric thoroughly with hot water, followed by a cold water rinse, and then dry.[\[12\]](#)

## Fastness Testing Protocols

- **Washing Fastness (ISO 105-C06):** A dyed specimen is stitched between two undyed fabrics (one cotton, one wool or polyester) and agitated in a solution containing a non-ionic detergent (e.g., 5 g/L) at a specified temperature (e.g., 60°C) for 30 minutes.[\[13\]](#) The color change of the specimen and the staining on the adjacent fabrics are evaluated using grey scales.
- **Light Fastness (ISO 105-B02):** The dyed fabric is exposed to a controlled artificial light source (Xenon arc lamp) that simulates natural sunlight. The change in color is assessed by comparing the exposed sample to a set of blue wool standards (grades 1-8).[\[14\]](#)
- **Sublimation Fastness (ISO 105-P01):** The dyed sample is placed in a sublimation fastness tester or between heated plates at a specific temperature (e.g., 180°C) for 30 seconds.[\[9\]](#)[\[15\]](#) The color change of the sample and staining of an adjacent undyed fabric are evaluated.[\[16\]](#)

## Visualized Workflows and Relationships

Diagrams created using Graphviz provide a clear visual representation of the experimental processes and comparative logic.



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Caption: High-Temperature Exhaust Dyeing Workflow for Polyester.

Caption: At-a-Glance Comparison of Dye Properties.

## Conclusion

Both **Disperse Orange 30** and Disperse Red 167 are highly effective dyes for polyester, offering robust performance, particularly when applied via high-temperature methods. The primary distinction lies in their shade and light fastness. Disperse Red 167 offers exceptional light fastness, making it a superior choice for applications requiring high durability to light exposure.[5] **Disperse Orange 30** also provides good all-around fastness properties and is noted for its suitability in creating combination shades.[1] The choice between them will ultimately depend on the desired color and the specific performance requirements of the end product.

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